

Application Note: Octyl Hydrogen Phthalate (MnOP) in Endocrine Disruptor Studies

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Compound of Interest

Compound Name: Octyl hydrogen phthalate

CAS No.: 5393-19-1

Cat. No.: B134470

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Executive Summary & Biological Context

Octyl Hydrogen Phthalate (MnOP) is the primary hydrolytic metabolite of Di-n-octyl phthalate (DnOP). While frequently conflated with its branched isomer MEHP (metabolite of DEHP), MnOP exhibits a distinct toxicological profile characterized by linear alkyl chain interactions.

In endocrine disruptor (ED) screening, MnOP serves as a critical reference compound for Peroxisome Proliferator-Activated Receptor (PPAR) agonism and steroidogenic enzyme inhibition. Unlike high-potency estrogenic phthalates, MnOP acts primarily through metabolic disruption and weak anti-androgenic pathways.

Key Mechanistic Differentiators:

- PPAR Specificity: MnOP activates PPAR

and PPAR

with potency correlating to its C8-chain length, often exceeding shorter-chain phthalates (e.g., MnBP) but showing lower efficacy than branched isomers (MEHP) in certain tissues.

- Steroidogenesis: It modulates HSD3B2 and CYP17A1 expression in adrenocortical models, altering testosterone biosynthesis without direct Androgen Receptor (AR) antagonism.

Mechanistic Profiling: The MnOP Signaling Pathway

Understanding the causality of MnOP toxicity is essential for experimental design. The compound functions as a "Selective Phthalate Acid Modulator" (SPAM) of nuclear receptors.

Pathway Visualization

The following diagram illustrates the dual-action mechanism of MnOP: direct nuclear receptor binding and downstream enzyme modulation.



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Figure 1: MnOP acts as a ligand for PPARs while simultaneously inhibiting steroidogenic enzymes, leading to metabolic and reproductive toxicity.

Experimental Protocols

Protocol A: "Phthalate-Free" Chemical Handling (Critical Control)

Objective: Eliminate background phthalate contamination (ubiquitous in lab plastics) to validate low-dose MnOP effects.

The "Self-Validating" System:

- Glassware Only: All stock solutions must be prepared in borosilicate glass vials with PTFE-lined caps.

- Solvent Pre-Wash: Rinse all glassware with acetone followed by hexane to remove residual plasticizers from detergents.
- Vehicle Selection: MnOP is lipophilic. Dissolve in DMSO (Dimethyl sulfoxide) to create a 100 mM stock.
 - Validation Step: Verify solubility by vortexing; solution must remain clear. If precipitation occurs upon addition to media, reduce stock concentration to 10 mM.
 - Limit: Final DMSO concentration in cell culture must be

Protocol B: H295R Steroidogenesis Assay (OECD 456 Adapted)

Objective: Quantify MnOP-induced suppression of Testosterone (T) and Estradiol (E2).

Reagents:

- H295R Adrenocortical Carcinoma Cells (ATCC CRL-2128).[\[1\]](#)
- Nu-Serum (2.5%) and ITS+ Premix.
- MnOP Stock (prepared in Protocol A).
- Forskolin (Positive Control for induction).
- Prochloraz (Positive Control for inhibition).

Workflow:

- Seeding: Plate H295R cells at
cells/mL in 24-well plates. Incubate for 24h for attachment.
- Acclimation: Replace medium with "Starvation Medium" (low serum) for 24h to synchronize cell cycle.

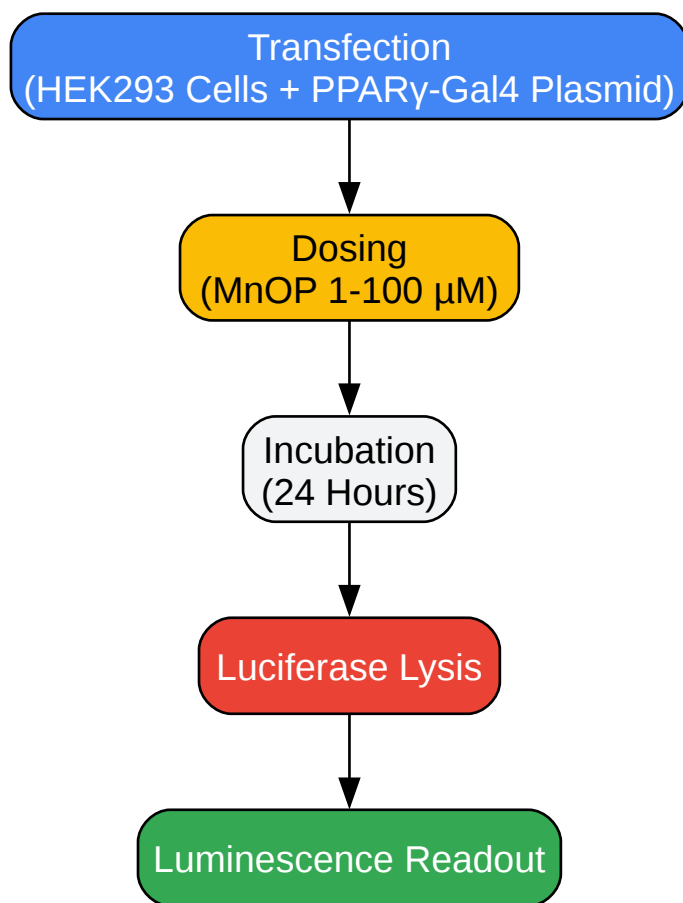
- Dosing:
 - Treat cells with MnOP in a log-scale range:
.
 - Include Vehicle Control (0.1% DMSO).
 - Include Prochloraz (

) as a reference inhibitor.
- Incubation: Expose for 48 hours at 37°C / 5% CO
.
- Harvest:
 - Collect supernatant (media) and store at -80°C for ELISA/LC-MS.
 - Viability Check (Mandatory): Add MTS reagent to the remaining cells. If viability drops below 80% relative to control, the steroidogenesis data is invalid due to cytotoxicity.

Protocol C: PPAR Nuclear Receptor Transactivation

Objective: Confirm receptor-mediated mechanism vs. general toxicity.

Workflow Visualization:



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Figure 2: Luciferase reporter workflow. Signal intensity correlates directly with MnOP-PPAR binding affinity.

Data Interpretation & Reference Values

Use the following table to benchmark your results. MnOP typically shows a non-monotonic dose response (low-dose stimulation, high-dose inhibition/toxicity).

Endpoint	MnOP Expected Response	Comparison to MEHP	Biological Significance
PPAR Activation	Moderate Agonist ()	Weaker than MEHP	Liver peroxisome proliferation marker.
PPAR Activation	Weak/Moderate Agonist	Weaker than MEHP	Adipogenesis and lipid storage disruption.
Testosterone (H295R)	Inhibition at	Similar potency	Anti-androgenic potential affecting Leydig cell function.
Cell Viability	Cytotoxic at	Less cytotoxic	High doses cause membrane disruption, confounding ED data.

Troubleshooting Note: If you observe increased steroidogenesis at low doses (), this is a known "hormetic" effect of phthalates and should be reported, not discarded as noise.

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